

Application Notes and Protocols: Preparing CTX-0294885 Stock and Working Solutions

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Compound of Interest

Compound Name: CTX-0294885 hydrochloride

Cat. No.: B1150419

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These application notes provide detailed protocols for the preparation of stock and working solutions of CTX-0294885, a potent, broad-spectrum kinase inhibitor. Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

CTX-0294885 is a bisanilino pyrimidine that has demonstrated inhibitory activity against a wide array of kinases.^{[1][2]} It is frequently utilized as a reagent for affinity purification in mass spectrometry-based kinome profiling.^{[3][4][5]}

Data Presentation

The following tables summarize the key quantitative data for CTX-0294885.

Table 1: Chemical and Physical Properties

Property	Value	Source
Molecular Formula	C ₂₂ H ₂₄ ClN ₇ O	^{[1][6]}
Molecular Weight	437.93 g/mol	^{[1][2]}
Appearance	White crystalline solid	^{[1][6]}
Purity	≥98%	^[6]
CAS Number	1439934-41-4	^{[1][2][6]}

Table 2: Solubility Data

Solvent	Solubility (mg/mL)	Molar Concentration (mM)	Notes	Source
DMSO	20 - 88 mg/mL	45.67 - 200.94 mM	Use fresh, anhydrous DMSO as it is hygroscopic, which can reduce solubility. Sonication may be required.	[1][2][6]
DMF	20 mg/mL	45.67 mM	[6]	
Ethanol	0.1 mg/mL	0.23 mM	Insoluble.	[2][6]
Water	Insoluble	Insoluble	[2]	
DMSO:PBS (pH 7.2) (1:1)	0.5 mg/mL	1.14 mM	[6]	

Table 3: Storage and Stability

Form	Storage Temperature	Duration	Source
Solid Powder	-20°C	Up to 3 years	[1][2]
In Solvent (DMSO)	-80°C	Up to 2 years	[1][7][8]
In Solvent (DMSO)	-20°C	Up to 1 month - 1 year	[2][7][8]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

Materials:

- CTX-0294885 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber glass vials or polypropylene tubes
- Vortex mixer
- Sonicator (optional)
- Calibrated pipettes

Procedure:

- **Pre-use Preparation:** Before opening, allow the vial of CTX-0294885 to equilibrate to room temperature for at least 60 minutes. This prevents condensation from forming on the compound.
- **Calculation:** To prepare a 10 mM stock solution, calculate the required mass of CTX-0294885 using its molecular weight (437.93 g/mol). For example, to prepare 1 mL of a 10 mM stock solution, you will need 4.38 mg of CTX-0294885.
- **Dissolution:**
 - Aseptically weigh the calculated amount of CTX-0294885 powder and transfer it to a sterile vial.
 - Add the appropriate volume of anhydrous DMSO.
 - Tightly cap the vial and vortex thoroughly for 2-5 minutes to dissolve the compound.
 - If the compound does not fully dissolve, sonication is recommended to aid dissolution.^[1]
- **Aliquoting and Storage:**

- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed vials to minimize freeze-thaw cycles.
- Store the aliquots at -80°C for long-term storage (up to 2 years).^{[7][8]} For shorter-term storage, -20°C is acceptable for up to one year.^{[7][8]}

Protocol 2: Preparation of Working Solutions for In Vitro Cell-Based Assays

Materials:

- 10 mM CTX-0294885 stock solution in DMSO
- Appropriate cell culture medium (e.g., DMEM, RPMI-1640)
- Sterile microcentrifuge tubes

Procedure:

- Thawing: Thaw a single aliquot of the 10 mM CTX-0294885 stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution with cell culture medium to achieve the desired final concentrations for your experiment.
 - Important: The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.5\%$) to avoid solvent-induced cytotoxicity. Ensure that the vehicle control in your experiment contains the same final concentration of DMSO.
- Application: Add the final working solutions to your cell-based assays immediately after preparation. It is recommended to prepare fresh working solutions for each experiment.

Protocol 3: Preparation of a Formulation for In Vivo Studies

This protocol provides an example formulation for administering CTX-0294885. The optimal formulation may vary depending on the animal model and route of administration.

Materials:

- CTX-0294885 powder
- Anhydrous DMSO
- PEG300
- Tween 80
- Saline (0.9% NaCl in sterile water)
- Sterile tubes

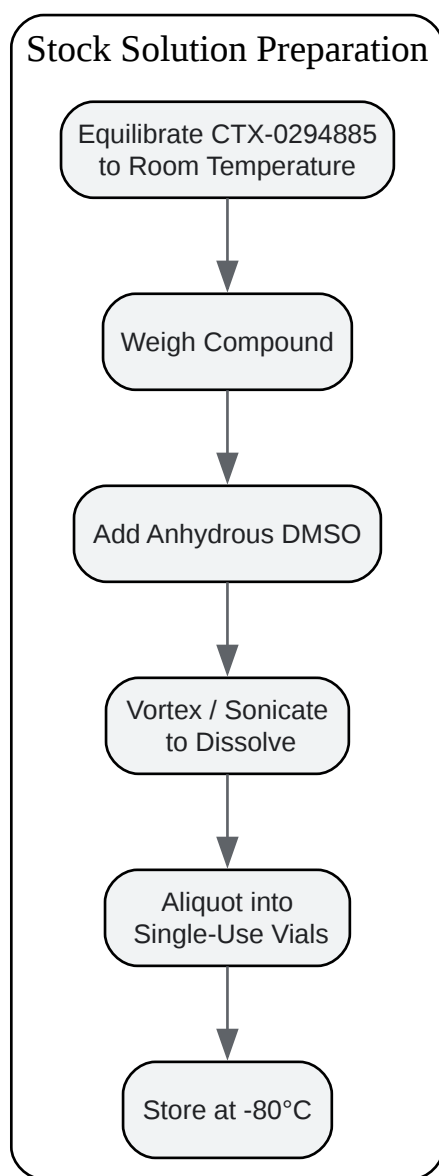
Example Formulation (e.g., for a 2 mg/mL working solution):[\[1\]](#)

- Stock Preparation: Prepare a concentrated stock solution in DMSO. For instance, dissolve the required amount of CTX-0294885 in DMSO to achieve a concentration that is higher than the final working solution (e.g., 20 mg/mL).
- Vehicle Preparation: In a sterile tube, combine the vehicle components. A common vehicle consists of:
 - 10% DMSO
 - 40% PEG300
 - 5% Tween 80
 - 45% Saline
- Final Formulation:
 - Add the calculated volume of the CTX-0294885 DMSO stock to the pre-mixed vehicle to achieve the final desired concentration (e.g., 2 mg/mL).
 - Vortex thoroughly to ensure a homogenous solution. Sonication may be necessary to achieve a clear solution.[\[1\]](#)

- It is recommended to prepare this formulation fresh on the day of use.[\[7\]](#)

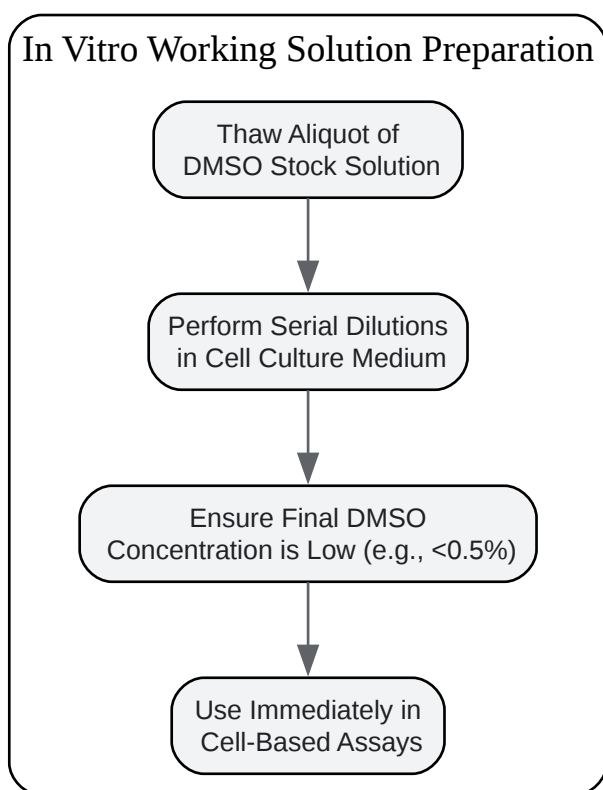
Visualizations

Below are diagrams illustrating key workflows.



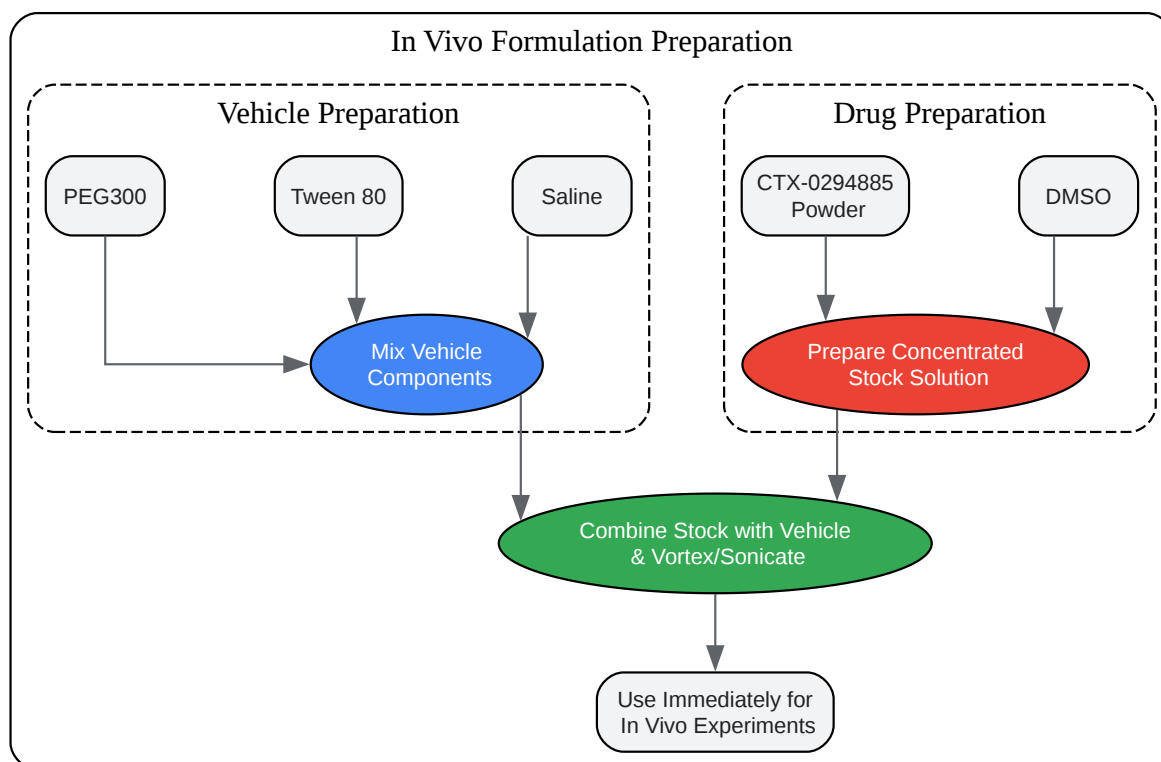
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Caption: Workflow for preparing a CTX-0294885 stock solution.



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Caption: Workflow for preparing an in vitro working solution.



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Caption: Workflow for preparing an in vivo formulation.

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